

Proper Disposal Procedures for (-)-Epiatzelechin

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Compound of Interest

Compound Name: (-)-Epiatzelechin

Cat. No.: B191172

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For researchers, scientists, and professionals in drug development, the safe and responsible disposal of chemical compounds is a critical aspect of laboratory operations. This document provides essential safety and logistical information for the proper disposal of **(-)-Epiatzelechin**, ensuring compliance with safety standards and minimizing environmental impact.

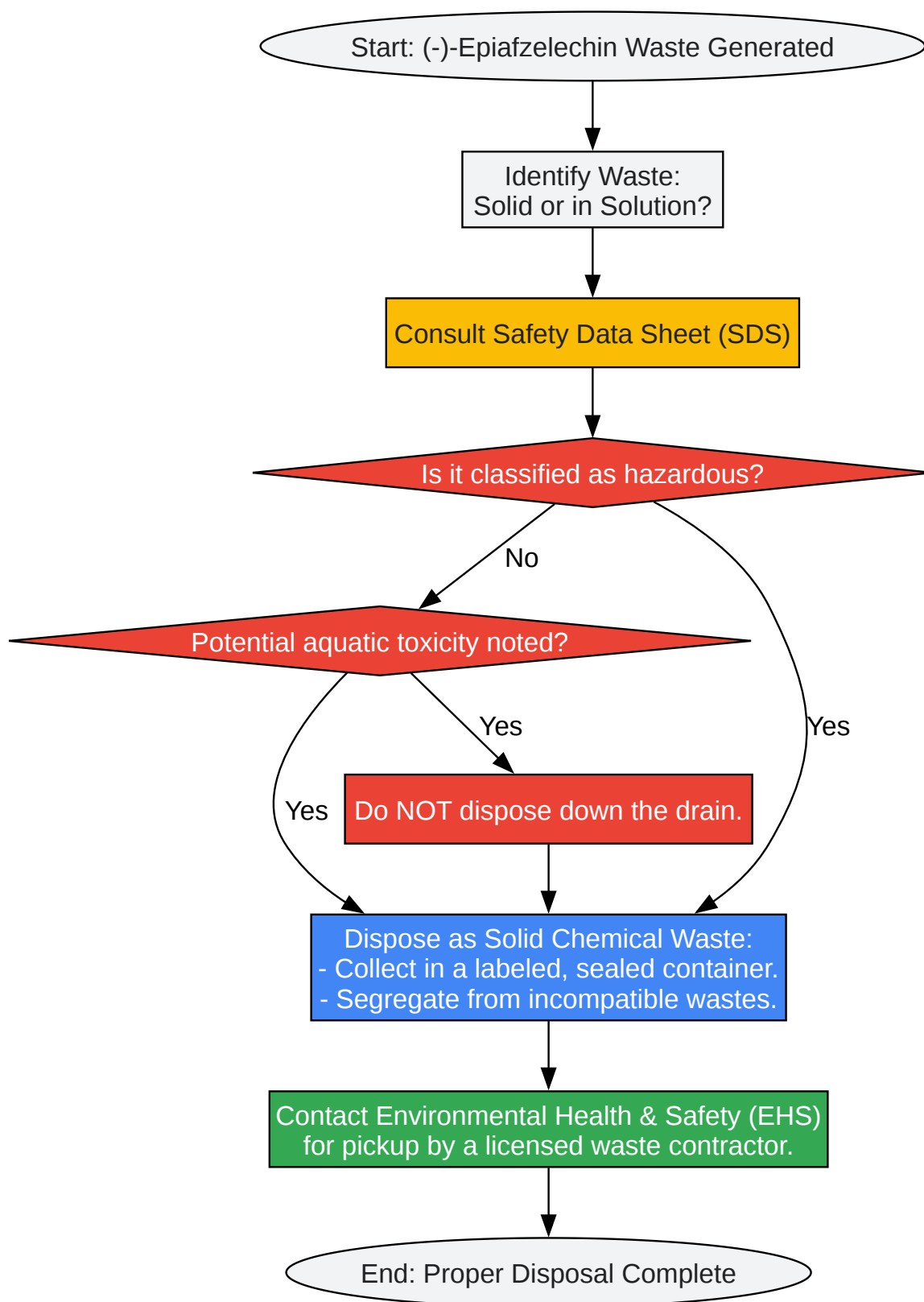
Safety and Hazard Information

According to the Safety Data Sheet (SDS) provided by GlpBio, **(-)-Epiatzelechin** is not classified as a hazardous substance or mixture.^[1] However, an SDS for the related compound, **(-)-Epiatzelechin 3-O-gallate**, indicates that it may be harmful to the aquatic environment, and advises against letting the product enter drains.^[2] Given this information, a precautionary approach is recommended for the disposal of **(-)-Epiatzelechin** to prevent environmental contamination.

Compound Information	
Product Name	(-)-Epiatzelechin
CAS Number	24808-04-6[1][3][4]
Molecular Formula	C15H14O5[1][3][4]
Molecular Weight	274.27 g/mol [1][3]
Hazard Classification	Not a hazardous substance or mixture.[1]
Environmental Precautions	Based on a related compound, it is advised to prevent leakage or spillage and to keep the product away from drains or water courses.[1][2]
Transport Information	Considered to be non-hazardous for transport. [1][2]

Disposal Workflow

The following diagram outlines the recommended decision-making process for the proper disposal of **(-)-Epiatzelechin** waste in a laboratory setting.



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Caption: Disposal workflow for **(-)-Epiatzelechin**.

Step-by-Step Disposal Protocol

As no specific experimental protocols for the deactivation or disposal of **(-)-Epiafzelechin** have been cited in the available literature, the following procedure is based on general best practices for the disposal of non-hazardous chemical waste with potential environmental concerns.

1. Waste Identification and Segregation:

- Treat all waste containing **(-)-Epiafzelechin**, whether in solid form or in solution, as chemical waste.
- Do not mix **(-)-Epiafzelechin** waste with other waste streams unless compatibility has been confirmed.

2. Containment and Labeling:

- Solid Waste: Collect solid **(-)-Epiafzelechin** waste in a clearly labeled, sealed, and chemically compatible container. The label should include the full chemical name, "**(-)-Epiafzelechin**," and the approximate quantity.
- Liquid Waste (Solutions): If **(-)-Epiafzelechin** is in a solvent, collect the solution in a labeled, sealed, and appropriate waste container. The label must list all chemical components and their approximate concentrations. Avoid overfilling containers.

3. Storage:

- Store the waste container in a designated hazardous waste accumulation area within the laboratory.
- Ensure the storage area is secure and away from drains and sources of ignition.[\[2\]](#)

4. Disposal:

- Do not dispose of **(-)-Epiafzelechin** down the sanitary sewer.[\[2\]](#)
- Arrange for the disposal of the contained waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.

5. Empty Containers:

- Empty containers that held **(-)-Epiafzelechin** should be triple-rinsed with a suitable solvent.
- The rinsate must be collected and disposed of as chemical waste.
- After triple-rinsing, the container can typically be disposed of as regular laboratory glass or plastic waste, with the label defaced. Consult your local EHS guidelines for specific procedures on empty container disposal.

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References

- 1. file.glpbio.com [file.glpbio.com]
- 2. biocrick.com [biocrick.com]
- 3. (-)-Epiafzelechin | 24808-04-6 [chemicalbook.com]
- 4. (-)-Epiafzelechin | CAS:24808-04-6 | Manufacturer ChemFaces [chemfaces.com]
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